

# Performance comparison of HCFC-123 and HFC alternatives in refrigeration systems

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Compound Name: 2,2-Dichloro-1,1,1-trifluoroethane

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## Performance Showdown: HCFC-123 vs. HFC Alternatives in Refrigeration Systems

A comprehensive analysis of experimental data reveals the performance characteristics of HCFC-123 in comparison to its leading hydrofluorocarbon (HFC) alternatives, primarily HFC-245fa and HFC-134a, in refrigeration systems, particularly low-pressure centrifugal chillers. While HCFC-123 has been a stalwart refrigerant due to its high efficiency, its ozone-depleting potential has necessitated the transition to environmentally benign alternatives. This guide provides an objective comparison of their performance based on published experimental data.

## Executive Summary of Performance Data

The following tables summarize the key performance indicators for HCFC-123 and its HFC alternatives based on thermodynamic analysis and experimental studies.

Table 1: Thermodynamic Performance Comparison

Refrigerant	Coefficient of Performance (COP)	Volumetric Capacity (kJ/m <sup>3</sup> )	Suction Pressure (kPa)	Discharge Pressure (kPa)
HCFC-123	6.9	386	39.9	155
HFC-245fa	6.7	594	62.7	246
HFC-134a	6.96 (Relative Power: 115% compared to CFC-11)	-	-	-

Note: Data for HCFC-123 and HFC-245fa is based on a simulation at 4.4°C evaporating and 40°C condensing temperatures[1]. HFC-134a data is presented relative to CFC-11 under similar conditions[2]. A lower relative power indicates higher efficiency.

Table 2: Environmental and Physical Properties

Refrigerant	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP, 100-yr)	Boiling Point (°C)	Flammability
HCFC-123	0.016 - 0.02[3][4]	77[5]	27.8	Non-flammable
HFC-245fa	0	1030	15.3	Weakly flammable under certain conditions[1]
HFC-134a	0	1430[6]	-26.1	Non-flammable

## Detailed Performance Analysis

Experimental studies indicate that HCFC-123 holds a slight edge in terms of energy efficiency over HFC-245fa. One analysis showed a 4 to 5 percent lower efficiency for HFC-245fa compared to CFC-11, while HCFC-123 had an energy penalty of only 1 to 2 percent relative to

CFC-11[1]. On a theoretical basis, HCFC-123 is approximately 2% less efficient than CFC-11, making it a highly efficient option[2].

A key advantage of HFC-245fa is its higher volumetric capacity, which is the highest among the compared refrigerants[1]. However, this comes with the trade-off of higher discharge pressure, which may necessitate the use of pressure-coded vessels in refrigeration systems[1].

For HFC-134a, while it has a zero ODP, its GWP is significantly higher than that of HCFC-123. In terms of theoretical efficiency, HFC-134a shows a 15% lower efficiency compared to CFC-11, whereas HCFC-123 is only 2% lower[2]. Chillers designed for HFC-134a can, however, be optimized to achieve high efficiencies[7].

## Experimental Protocols

The data presented is primarily derived from thermodynamic modeling and experimental evaluations in centrifugal chiller systems. A typical experimental setup for evaluating refrigerant performance involves the following:

1. **Test Apparatus:** A vapor compression refrigeration cycle test rig is constructed. This setup typically includes a variable-speed compressor, an evaporator, a condenser, and an expansion valve. For accurate measurements, the system is instrumented with pressure transducers, temperature sensors (thermocouples or resistance temperature detectors), and flow meters at key points in the refrigerant and secondary fluid (e.g., water) loops.
2. **Operating Conditions:** The performance of the refrigerants is evaluated under a range of controlled operating conditions that simulate typical chiller operation. Key parameters that are varied and monitored include:
  - **Evaporating Temperature:** Typically set between 4°C and 10°C.
  - **Condensing Temperature:** Typically set between 35°C and 45°C.
  - **Compressor Speed:** Varied to assess performance at different cooling loads.
  - **Superheat and Subcooling:** Controlled to optimize cycle efficiency and ensure safe compressor operation.

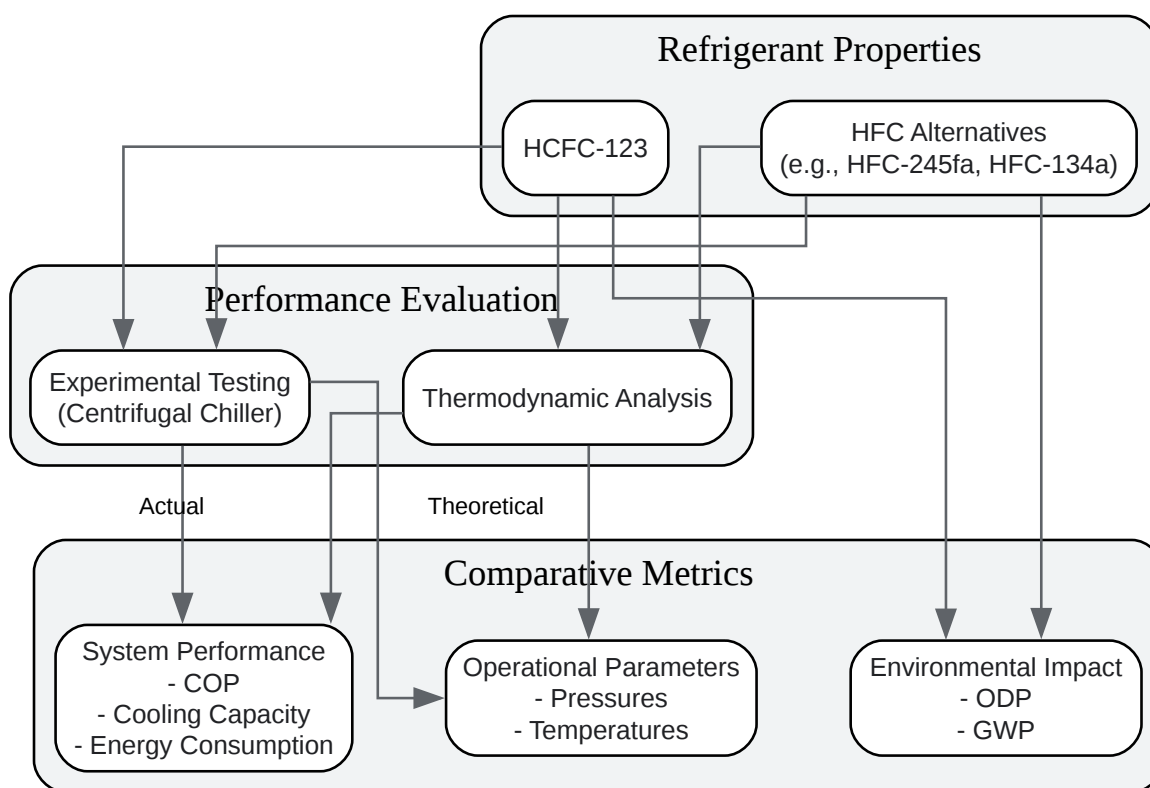
3. Data Acquisition and Analysis: A data acquisition system is used to continuously record the pressure, temperature, and flow rate measurements. These raw data are then used to calculate key performance parameters, including:

- Cooling Capacity: Determined by measuring the heat absorbed in the evaporator.
- Compressor Power Input: Measured using a power analyzer.
- Coefficient of Performance (COP): Calculated as the ratio of the cooling capacity to the compressor power input.
- Volumetric Efficiency: Determined from the measured refrigerant mass flow rate and the compressor displacement.

By systematically varying the operating conditions and analyzing the resulting performance data for each refrigerant, a comprehensive comparison can be made.

## Visualizing the Comparison Framework

The following diagram illustrates the logical workflow for comparing the performance of HCFC-123 and its HFC alternatives.



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Caption: Logical workflow for comparing refrigerant performance.

## Conclusion

The transition from HCFC-123 to HFC alternatives involves a trade-off between environmental impact and system performance. While HFCs like HFC-245fa and HFC-134a offer a zero ODP, they generally exhibit slightly lower energy efficiency and, in the case of HFC-134a, a significantly higher GWP compared to HCFC-123. HFC-245fa presents a closer performance profile to HCFC-123 in low-pressure systems but introduces considerations of mild flammability and higher operating pressures. The selection of an appropriate alternative will depend on the specific application, regulatory requirements, and a holistic assessment of the system's lifecycle environmental impact and energy consumption. Newer hydrofluoroolefin (HFO) alternatives, which have very low GWPs, are also emerging as long-term solutions[8][9].

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